

2,4-Undecadienal: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 2,4-Undecadienal

CAS No.: 30361-29-6

Cat. No.: B3423458

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Introduction: The Dual Nature of a Prevalent Volatile Organic Compound

2,4-Undecadienal, a long-chain unsaturated aldehyde, is a volatile organic compound (VOC) of significant interest across multiple scientific disciplines. It is perhaps most widely recognized for its potent sensory characteristics, contributing to the desirable aroma of many foods while also being an indicator of lipid peroxidation and off-flavors.[1] However, its significance extends far beyond the realm of food science. As a product of oxidative stress and a reactive electrophile, **2,4-undecadienal** and its analogs are implicated in a range of physiological and toxicological processes.[2] This guide provides an in-depth technical overview of **2,4-undecadienal**, from its biochemical origins to its analytical quantification and its multifaceted biological activities, offering a critical resource for researchers in natural product chemistry, toxicology, and drug development.

This document will delve into the core scientific principles governing the formation, detection, and biological interactions of **2,4-undecadienal**. By elucidating the causality behind

experimental methodologies and grounding claims in authoritative references, this guide aims to equip scientists with the foundational knowledge and practical insights necessary to navigate the complexities of this intriguing VOC.

I. Physicochemical Properties and Chemical Reactivity

2,4-Undecadienal is a colorless to pale yellow oily liquid with a characteristic fatty, green, and slightly citrus-like aroma.[1][3] Its chemical structure, featuring a conjugated diene system and an aldehyde functional group, dictates its reactivity and biological interactions.

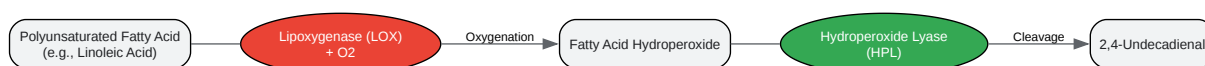
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₈ O	[4]
Molecular Weight	166.26 g/mol	[4]
Boiling Point	129 °C at 13 mmHg	[1]
Specific Gravity	0.896-0.906 at 25°C	[1]
Solubility	Soluble in oils and alcohol; insoluble in water.	[1]
logP	~3.8	[1]

The conjugated system of double bonds renders the β - and δ -carbons electrophilic, making **2,4-undecadienal** a potent Michael acceptor.[1] This reactivity is central to its biological effects, as it readily forms covalent adducts with nucleophilic residues in biomolecules, particularly the thiol groups of cysteine residues in proteins and glutathione.[1]

II. Biosynthesis and Natural Occurrence: A Byproduct of Lipid Peroxidation

2,4-Undecadienal is not a primary metabolite but rather a secondary product of the oxidative degradation of polyunsaturated fatty acids (PUFAs), principally oleic acid and linoleic acid.[5] Its formation can occur through both enzymatic and non-enzymatic pathways.

A. Enzymatic Pathway: The lipoxygenase (LOX) pathway is a primary enzymatic route for the formation of 2,4-alkadienals in plants and other organisms. While the specific pathway for **2,4-undecadienal** is less detailed in the literature than for its shorter-chain analog, 2,4-decadienal, the general mechanism is analogous. The process is initiated by the lipoxygenase-catalyzed introduction of molecular oxygen into a polyunsaturated fatty acid, forming a hydroperoxide intermediate. This unstable intermediate is then cleaved by a hydroperoxide lyase to yield a shorter-chain aldehyde.



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Caption: Enzymatic Biosynthesis of **2,4-Undecadienal**.

B. Non-Enzymatic Pathway (Autoxidation): In the absence of enzymatic catalysis, such as during the heating of cooking oils or in biological systems under high oxidative stress, PUFAs can undergo autoxidation.[5] This free-radical chain reaction leads to the formation of a complex mixture of oxidation products, including **2,4-undecadienal**.

Natural Occurrence: As a consequence of lipid peroxidation, **2,4-undecadienal** is found in a wide variety of natural sources, including:

- Plants: It is a component of the essential oils of plants such as fennel (*Foeniculum vulgare*) and coriander (*Coriandrum sativum*).[1][5]
- Foods: It is a significant contributor to the flavor and aroma of many cooked and processed foods, including heated beef, roasted peanuts, and potato chips.[3][6] Its presence can also indicate rancidity in fats and oils.
- Fungi: It has been identified as a key volatile compound in some edible mushrooms.[5]

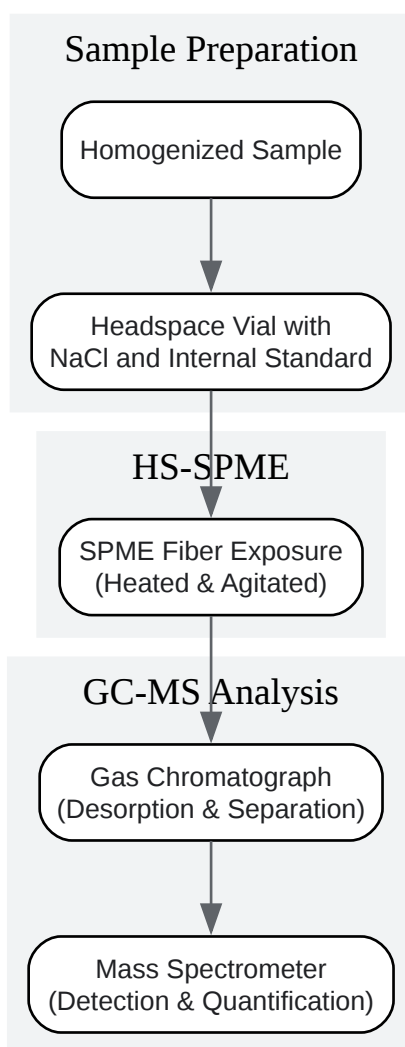
III. Analytical Methodologies for Detection and Quantification

The accurate detection and quantification of **2,4-undecadienal**, a volatile and reactive compound, requires specialized analytical techniques. Gas chromatography-mass spectrometry (GC-MS) is the most common and powerful method for its analysis.

A. Headspace Solid-Phase Microextraction (HS-SPME) Coupled with GC-MS: This is a widely used, solvent-free method for the analysis of volatile compounds in various matrices.

Experimental Protocol: HS-SPME-GC-MS Analysis of **2,4-Undecadienal** in a Food Matrix

- Sample Preparation: Homogenize the food sample. Weigh a precise amount (e.g., 1-5 g) into a headspace vial. Add a saturated NaCl solution to increase the volatility of the analytes. An internal standard (e.g., a deuterated analog) should be added for accurate quantification.
- HS-SPME Extraction: Place the vial in a temperature-controlled autosampler. Expose a SPME fiber (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS) to the headspace above the sample for a defined period (e.g., 30-60 min) at a specific temperature (e.g., 40-60 °C) with agitation. The choice of fiber and extraction parameters must be optimized for the specific matrix.
- GC-MS Analysis:
 - Desorption: Thermally desorb the analytes from the SPME fiber in the GC injection port.
 - Chromatographic Separation: Use a suitable capillary column (e.g., HP-INNOWAX, 60m x 0.25mm x 0.25µm) to separate **2,4-undecadienal** from other volatile compounds.[5] A typical temperature program would start at a low temperature (e.g., 40 °C) and ramp up to a higher temperature (e.g., 240 °C).
 - Mass Spectrometric Detection: Operate the mass spectrometer in either full scan mode for qualitative analysis or selected ion monitoring (SIM) mode for enhanced sensitivity and quantitative analysis.



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Caption: HS-SPME-GC-MS Workflow for **2,4-Undecadienal** Analysis.

B. Derivatization for Enhanced Sensitivity: For trace-level detection, derivatization of the aldehyde group can improve chromatographic properties and detector response. O-(2,3,4,5,6-Pentafluorobenzyl)hydroxylamine (PFBHA) is a common derivatizing agent that forms stable oximes with aldehydes, which are highly sensitive to electron capture detection (ECD) or negative chemical ionization mass spectrometry (NCI-MS).[7] Another approach involves derivatization with cysteamine to form stable thiazolidine derivatives, which can be analyzed by GC with a nitrogen-phosphorus detector (NPD).[8]

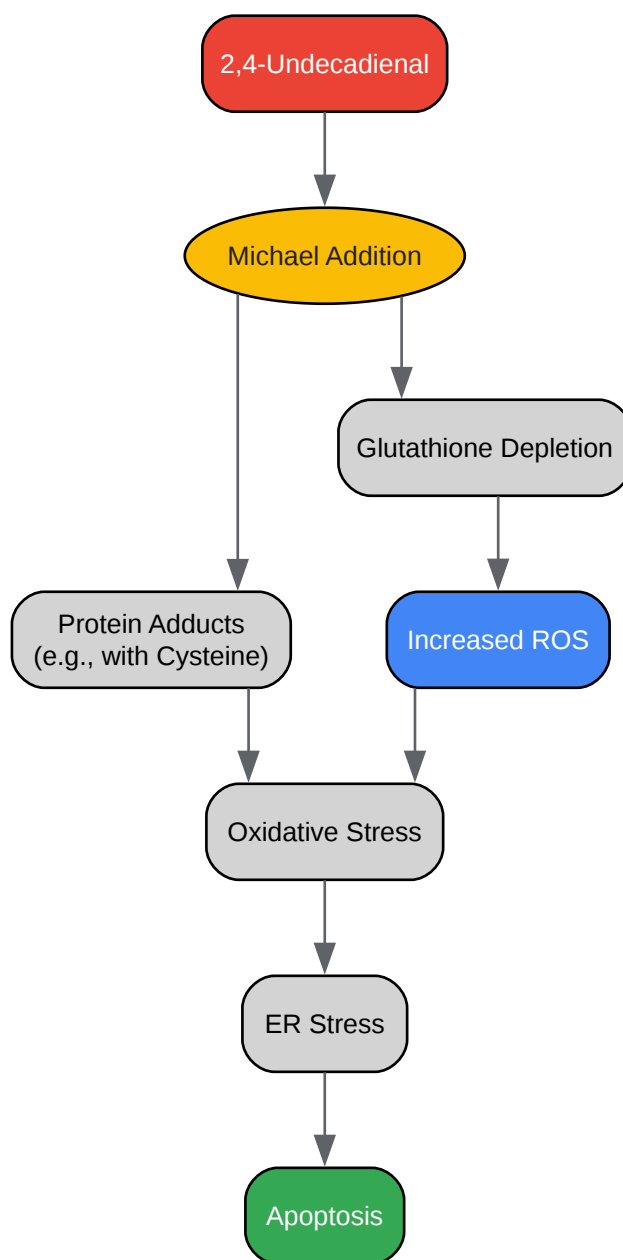
C. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): While GC-MS is more common for volatile aldehydes, LC-MS/MS can be employed for the analysis of **2,4-undecadienal** and its non-volatile metabolites in biological fluids. This technique often requires derivatization to improve ionization efficiency and chromatographic retention.

IV. Physiological and Toxicological Effects: A Double-Edged Sword

The high reactivity of **2,4-undecadienal** underpins its diverse biological effects, which range from beneficial antimicrobial properties to detrimental cytotoxic and genotoxic activities.

A. Antimicrobial and Antigiardial Activity: **2,4-Undecadienal** has demonstrated significant antimicrobial activity. Notably, the (E,E)-stereoisomer exhibits potent antigiardial properties against *Giardia duodenalis* trophozoites, with a half-maximal inhibitory concentration (IC₅₀) of 72.11 µg/mL.[1] This activity, coupled with its lower cytotoxicity compared to the conventional drug metronidazole, suggests its potential as a lead compound for the development of new anti-parasitic agents.[1] Its lipophilic nature suggests a mechanism of action that may differ from more hydrophilic drugs.[1] It has also shown activity against various bacteria and fungi.

B. Cytotoxicity and Induction of Oxidative Stress: As an α,β -unsaturated aldehyde, **2,4-undecadienal** is a product of lipid peroxidation and can contribute to cellular damage. Its electrophilic nature allows it to react with cellular nucleophiles, leading to protein and DNA damage. This adduction can disrupt cellular function and induce oxidative stress. The mechanism is analogous to that of other well-studied lipid peroxidation products like 4-hydroxynonenal (4-HNE).[9] These reactive aldehydes can deplete cellular antioxidants, such as glutathione, and modify critical proteins involved in cellular signaling and metabolism, ultimately leading to apoptosis. The induction of oxidative and endoplasmic reticulum stress has been observed with similar compounds like trans,trans-2,4-decadienal.[10]



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Caption: Proposed Mechanism of **2,4-Undecadienal**-Induced Cytotoxicity.

C. Genotoxicity: While data specifically on **2,4-undecadienal** is limited, studies on the related compound 2,4-decadienal suggest a low potential for genotoxicity in in vivo micronucleus studies.[11] However, the reactivity of α,β -unsaturated aldehydes with DNA bases warrants further investigation to fully assess the genotoxic risk of **2,4-undecadienal**.

V. Applications and Future Perspectives

The unique properties of **2,4-undecadienal** have led to its application in various industries and open avenues for future research.

A. Food and Fragrance Industry: Its primary industrial application is as a flavoring and fragrance agent. It is used to impart fatty, nutty, and citrus notes to a variety of food products and is a component of some perfumes.[3][7]

B. Antimicrobial Research and Drug Development: Its demonstrated antimicrobial and anti-giardial activities make it a promising candidate for the development of new therapeutic agents.[1] Further research into its mechanism of action and structure-activity relationships could lead to the design of more potent and selective drugs.

C. Deodorizing Applications: **2,4-Undecadienal** has been shown to effectively neutralize the odor of trimethylamine, a compound associated with trimethylaminuria (fish odor syndrome), suggesting its potential use in deodorizing products.[1]

D. Research Tool in Toxicology and Cell Biology: As a product of lipid peroxidation, **2,4-undecadienal** can be used as a biomarker and a tool to study the mechanisms of oxidative stress and cellular damage. Its ability to form protein adducts can be exploited to identify novel targets of electrophilic stress.

VI. Conclusion

2,4-Undecadienal is a multifaceted volatile organic compound with a significant impact on food science, toxicology, and potentially, medicine. Its formation as a byproduct of lipid peroxidation places it at the crossroads of cellular metabolism and pathology. While its role as a flavor and fragrance compound is well-established, its biological activities, particularly its antimicrobial and cytotoxic effects, are areas of growing research interest. A thorough understanding of its biosynthesis, reactivity, and biological interactions, as detailed in this guide, is crucial for harnessing its potential benefits while mitigating its potential risks. Future research should focus on elucidating the specific molecular targets of **2,4-undecadienal** in biological systems and exploring its therapeutic potential in a more targeted manner.

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